

# Application Note: $^1\text{H}$ and $^{13}\text{C}$ NMR Spectral Assignment for Hexyl 2-Methylbutanoate

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *Hexyl 2-methylbutanoate*

Cat. No.: *B161022*

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Audience: Researchers, scientists, and drug development professionals.

Purpose: This document provides a detailed protocol for the acquisition and analysis of  $^1\text{H}$  and  $^{13}\text{C}$  Nuclear Magnetic Resonance (NMR) spectra for the structural elucidation of **hexyl 2-methylbutanoate**. It includes complete spectral assignments and experimental parameters.

## Introduction

**Hexyl 2-methylbutanoate** is a fatty acid ester commonly used as a fragrance and flavoring agent.<sup>[1][2]</sup> Its characteristic fruity and green aroma makes it a valuable component in various consumer products.<sup>[2]</sup> Accurate structural confirmation and purity assessment are critical for quality control in its production and application. Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful analytical technique for the unambiguous structural elucidation of organic molecules. This application note details the complete assignment of the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **hexyl 2-methylbutanoate**.

## Experimental Protocols

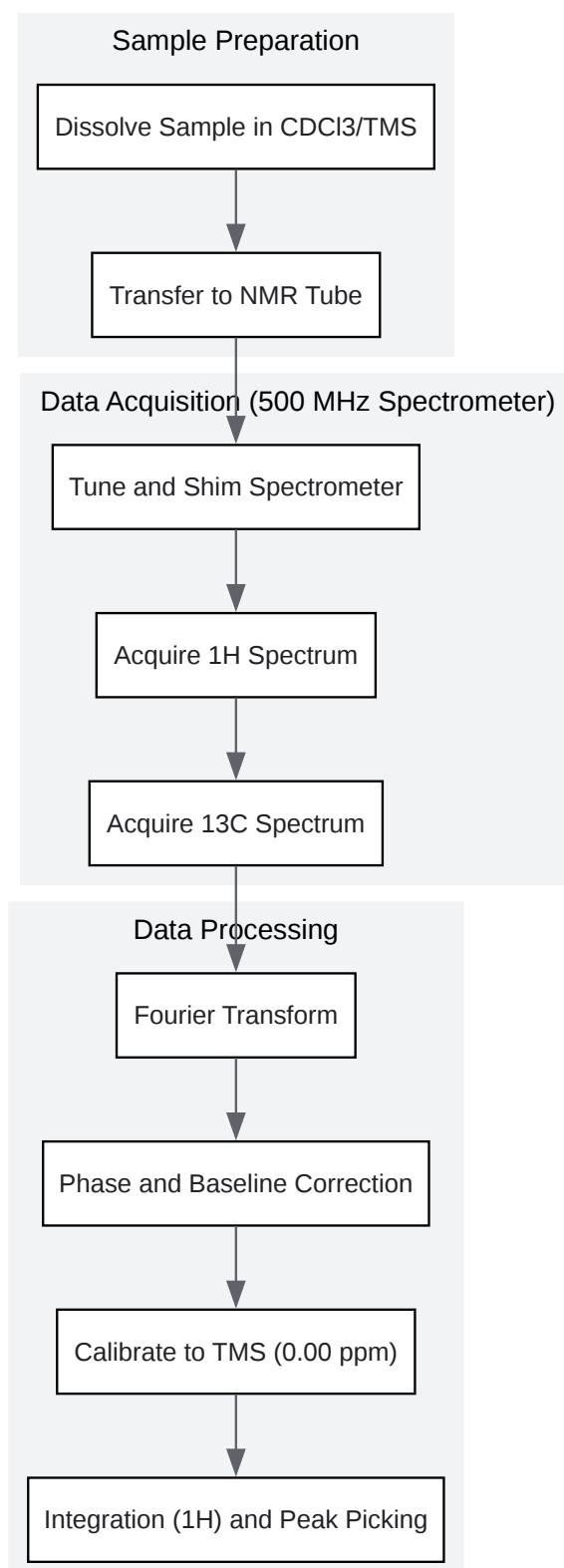
### Sample Preparation

- Sample: **Hexyl 2-methylbutanoate** ( $\geq 95\%$  purity).
- Solvent: Deuterated chloroform ( $\text{CDCl}_3$ , 99.8% D) containing 0.03% (v/v) tetramethylsilane (TMS).

- Procedure:
  1. Dissolve approximately 10-20 mg of **hexyl 2-methylbutanoate** in 0.6 mL of CDCl<sub>3</sub> in a clean, dry vial.
  2. Vortex the solution briefly to ensure homogeneity.
  3. Transfer the solution to a standard 5 mm NMR tube.

## NMR Data Acquisition

NMR spectra were acquired on a 500 MHz spectrometer. The general workflow for data acquisition is outlined below.

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## References

- 1. Hexyl 2-methylbutyrate | C11H22O2 | CID 24838 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hexyl 2-methyl Butyrate | 10032-15-2 | Chemical Bull Pvt. Ltd. [chemicalbull.com]
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